

# Solubility of Disperse Red 177 in different solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Disperse Red 177

Cat. No.: B1581144

[Get Quote](#)

## Solubility of Disperse Red 177: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of C.I. **Disperse Red 177** (CAS No. 58051-98-2), a monoazo disperse dye. While specific quantitative solubility data in various organic solvents is not readily available in published literature, this document outlines the general solubility profile and provides a detailed experimental protocol for its determination.

### Introduction to Disperse Red 177

**Disperse Red 177** is a red, powdered dye primarily used in the textile industry for dyeing synthetic fibers such as polyester and its blends.<sup>[1]</sup> Chemically, it belongs to the single azo class of dyes. Like other disperse dyes, it is characterized by its low water solubility, which is a key factor in its application for coloring hydrophobic fibers.<sup>[1]</sup>

### Solubility Data

A comprehensive review of scientific literature and chemical databases indicates a lack of specific quantitative solubility data (e.g., in g/L or mol/L) for **Disperse Red 177** in common organic solvents. General observations from studies on similar monoazo disperse dyes suggest the following qualitative solubility profile.

Table 1: Qualitative Solubility of **Disperse Red 177**

Solvent	General Solubility
Water	Insoluble[1]
Acetone	Generally Soluble
Ethanol	Moderately Soluble
Methanol	Moderately Soluble
Chloroform	Generally Soluble
n-Hexane	Insoluble
Benzene	Insoluble

Note: This table represents general solubility trends for monoazo disperse dyes and is intended for guidance. For precise quantitative data, experimental determination is necessary.

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **Disperse Red 177** in a specific solvent, based on the widely used saturation shake-flask method followed by UV-Vis spectrophotometric analysis.

### Materials and Equipment

- **Disperse Red 177** (analytical standard)
- Solvent of choice (e.g., acetone, ethanol, methanol)
- Volumetric flasks
- Orbital shaker or magnetic stirrer
- Temperature-controlled environment (e.g., incubator, water bath)
- Syringe filters (0.45 µm, solvent-compatible)

- UV-Vis spectrophotometer
- Quartz or glass cuvettes

## Experimental Procedure

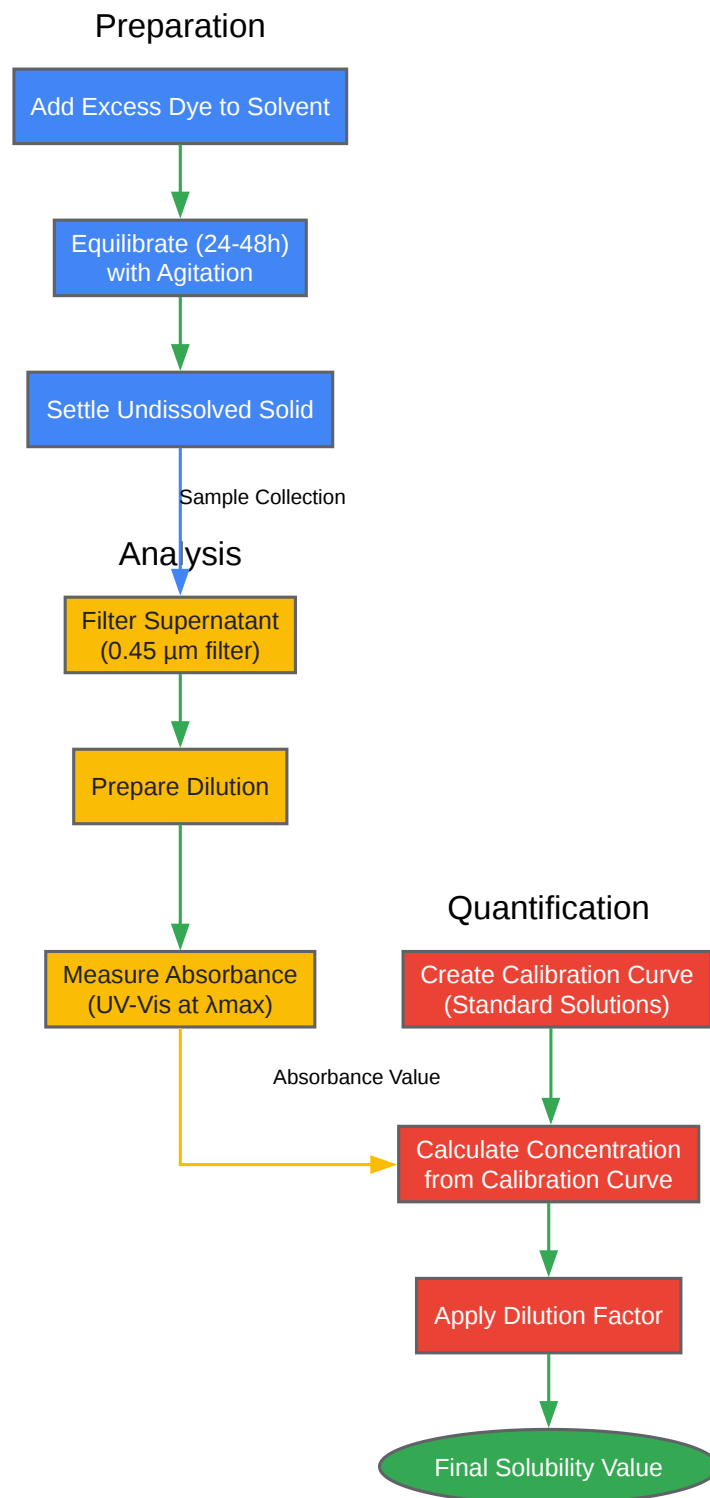
- Preparation of a Saturated Solution:
  - Add an excess amount of **Disperse Red 177** powder to a volumetric flask containing the chosen solvent. This ensures that a saturated solution is formed.
  - Seal the flask and place it in an orbital shaker or on a magnetic stirrer in a temperature-controlled environment (e.g., 25°C).
  - Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) to ensure that the maximum amount of dye has dissolved.
- Sample Filtration:
  - After equilibration, allow the solution to stand undisturbed for a short period to let the excess solid settle.
  - Carefully draw the supernatant (the clear, saturated solution) using a syringe.
  - Attach a 0.45 µm syringe filter to the syringe and filter the solution into a clean, dry vial to remove any undissolved microparticles.
- Quantification of Dissolved Dye:
  - Prepare a series of standard solutions of **Disperse Red 177** with known concentrations in the same solvent.
  - Determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **Disperse Red 177** in the specific solvent by scanning a dilute solution across the UV-Vis spectrum.
  - Measure the absorbance of the standard solutions at the determined  $\lambda_{\text{max}}$  to create a calibration curve (Absorbance vs. Concentration).

- Dilute the filtered, saturated solution with a known volume of the solvent to bring its absorbance within the linear range of the calibration curve.
- Measure the absorbance of the diluted saturated solution at  $\lambda_{\text{max}}$ .
- Calculation of Solubility:
  - Use the equation of the calibration curve to determine the concentration of the diluted saturated solution.
  - Calculate the concentration of the original, undiluted saturated solution by multiplying the result by the dilution factor. This value represents the solubility of **Disperse Red 177** in the chosen solvent at the specified temperature.

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental protocol for determining the solubility of **Disperse Red 177**.

## Workflow for Solubility Determination of Disperse Red 177

[Click to download full resolution via product page](#)Caption: Experimental workflow for determining the solubility of **Disperse Red 177**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. worlddyevariety.com [worlddyevariety.com]
- To cite this document: BenchChem. [Solubility of Disperse Red 177 in different solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581144#solubility-of-disperse-red-177-in-different-solvents]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)